

Inhibitory Spectrum of Metallo- β -lactamase-IN-13: A Technical Overview

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Compound of Interest

Compound Name: Metallo- β -lactamase-IN-13

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the inhibitory spectrum of Metallo- β -lactamase-IN-13 (MBL-IN-13), a potent pan-inhibitor of metallo- β -lactamases (MBLs). This document consolidates available data on its activity, mechanism of action, and relevant experimental protocols to support further research and development in the field of antibacterial drug discovery.

Introduction to Metallo- β -lactamase-IN-13

Metallo- β -lactamase-IN-13 is a broad-spectrum inhibitor of metallo- β -lactamases, enzymes that confer resistance to a wide range of β -lactam antibiotics, including carbapenems, in Gram-negative bacteria.[1][2] The emergence and spread of MBL-producing pathogens represent a significant global health threat, driving the need for effective inhibitors to restore the efficacy of existing antibiotics. MBL-IN-13 has demonstrated potent activity against MBL-producing bacteria, particularly *Pseudomonas aeruginosa*. [2][3]

Inhibitory Activity of Metallo- β -lactamase-IN-13

Quantitative data on the direct inhibition of purified MBL enzymes by Metallo- β -lactamase-IN-13 is not extensively available in the public domain. However, its potent pan-MBL inhibitory effects are demonstrated through its impact on bacterial susceptibility to β -lactam antibiotics.

Table 1: In Vitro Activity of Metallo- β -lactamase-IN-13 against MBL-producing *Pseudomonas aeruginosa*

Antibiotic	Fold Reduction in Minimum Inhibitory Concentration (MIC) in the presence of MBL-IN-13	Reference
Imipenem	16-fold	[3]

Note: The above data is based on in vitro studies combining 8 $\mu\text{g/mL}$ of Metallo- β -lactamase-IN-13 with imipenem against MBL-producing *P. aeruginosa*. The initial MIC of imipenem was 32 $\mu\text{g/mL}$, which was reduced to 2 $\mu\text{g/mL}$ in the presence of the inhibitor.[3] It is also reported that Metallo- β -lactamase-IN-13 exhibits a half-maximal inhibitory concentration (IC_{50}) in the nanomolar range for *P. aeruginosa* isolates.[3]

For comparative context, Table 2 provides IC_{50} values for other known metallo- β -lactamase inhibitors against various MBL enzymes.

Table 2: Inhibitory Activity of Selected Metallo- β -lactamase Inhibitors against Purified MBL Enzymes

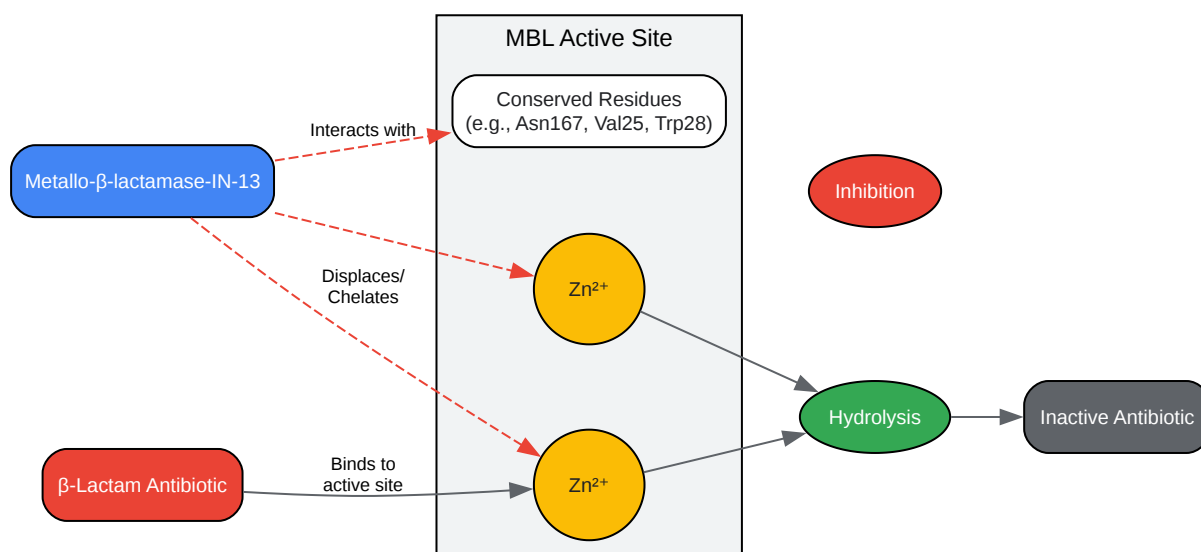
Inhibitor	Target MBL	IC50 (μM)	Reference
Metallo-β-lactamase-IN-6	VIM-1	29.50	
VIM-2	0.56		
VIM-5	5.78		
Metallo-β-lactamase-IN-7	VIM-1	13.64	
VIM-2	0.019		
VIM-5	0.38		
Metallo-β-lactamase-IN-15	NDM-1	0.29	
IMP-1	0.088		
VIM-2	0.063		
Metallo-β-lactamase-IN-16	NDM-1	0.00016	
IMP-1	0.00023		
VIM-1	0.00031		
VIM-2	0.001		

Mechanism of Action

Metallo-β-lactamase-IN-13 functions by targeting the active site of MBLs. These enzymes rely on one or two zinc ions for their catalytic activity.[3] MBL-IN-13 is believed to inhibit MBLs through direct binding to the active site, leading to the displacement or chelation of these essential zinc ions. This action prevents the hydrolysis of the β-lactam ring of antibiotics, thereby restoring their antibacterial activity.[3]

Structural analyses of related MBLs, such as IMP-13, indicate the importance of a hydrophobic loop (L1) and specific residues like Trp28 in substrate recognition. Metallo-β-lactamase-IN-13

likely exploits these conserved features, forming hydrogen bonds with residues such as Asn167 and van der Waals interactions with Val25 and Trp28 to achieve its broad-spectrum inhibition.[3] Furthermore, MBL-IN-13 is designed to penetrate the outer membrane of Gram-negative bacteria through porin channels, a critical feature for reaching its intracellular target.[3]



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Mechanism of MBL inhibition by Metallo-β-lactamase-IN-13.

Experimental Protocols

The following sections describe generalized protocols for assessing the inhibitory activity of compounds like Metallo-β-lactamase-IN-13 against MBLs.

MBL Enzyme Inhibition Assay (IC₅₀ Determination)

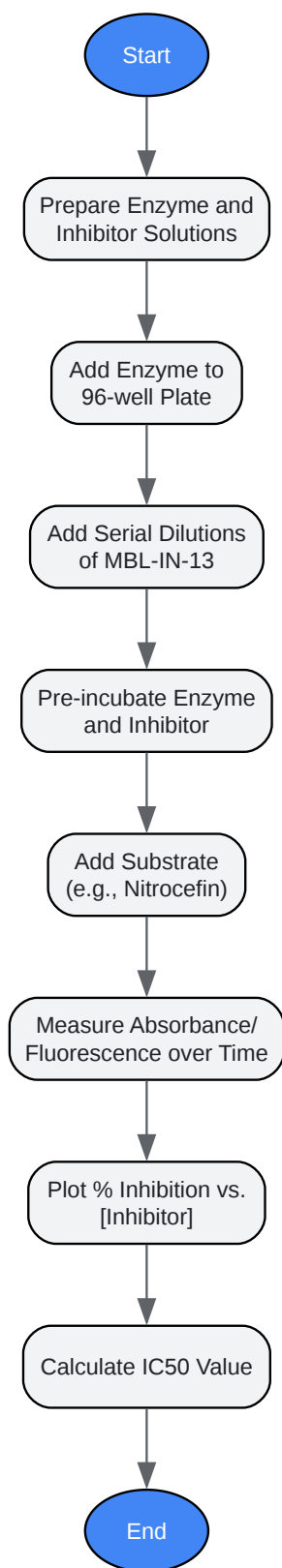
This protocol outlines a typical spectrophotometric assay to determine the half-maximal inhibitory concentration (IC₅₀) of an inhibitor against a purified MBL enzyme.

Materials:

- Purified MBL enzyme (e.g., NDM-1, VIM-1, IMP-1)
- Metallo- β -lactamase-IN-13 or other test inhibitors
- Chromogenic or fluorogenic β -lactam substrate (e.g., nitrocefin, CENTA)
- Assay buffer (e.g., 50 mM HEPES, pH 7.5, containing ZnCl_2 and a detergent like Brij-35)
- 96-well microtiter plates
- Spectrophotometer or fluorometer plate reader

Procedure:

- **Enzyme and Inhibitor Preparation:** Prepare stock solutions of the MBL enzyme and Metallo- β -lactamase-IN-13 in the appropriate assay buffer.
- **Assay Setup:** In a 96-well plate, add a fixed concentration of the MBL enzyme to each well.
- **Inhibitor Addition:** Add varying concentrations of Metallo- β -lactamase-IN-13 to the wells. Include a control with no inhibitor.
- **Pre-incubation:** Incubate the enzyme and inhibitor mixture for a defined period at a specific temperature (e.g., 10 minutes at 25°C) to allow for binding.
- **Reaction Initiation:** Initiate the enzymatic reaction by adding a fixed concentration of the β -lactam substrate to each well.
- **Data Acquisition:** Immediately measure the change in absorbance or fluorescence over time using a plate reader. The rate of substrate hydrolysis is proportional to the enzyme activity.
- **IC₅₀ Calculation:** Plot the enzyme activity against the logarithm of the inhibitor concentration. The IC₅₀ value is the concentration of the inhibitor that reduces the enzyme activity by 50%.



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Workflow for IC₅₀ determination of an MBL inhibitor.

Minimum Inhibitory Concentration (MIC) Reduction Assay

This assay determines the ability of an MBL inhibitor to restore the activity of a β -lactam antibiotic against a resistant bacterial strain.

Materials:

- MBL-producing bacterial strain (e.g., *P. aeruginosa*, *E. coli*)
- β -lactam antibiotic (e.g., imipenem, meropenem)
- Metallo- β -lactamase-IN-13
- Cation-adjusted Mueller-Hinton broth (CAMHB)
- 96-well microtiter plates
- Bacterial inoculum standardized to 0.5 McFarland

Procedure:

- **Antibiotic and Inhibitor Preparation:** Prepare serial dilutions of the β -lactam antibiotic in CAMHB in a 96-well plate. Prepare a second set of plates with the same antibiotic dilutions but also containing a fixed, sub-inhibitory concentration of Metallo- β -lactamase-IN-13 in each well.
- **Inoculation:** Inoculate all wells with the standardized bacterial suspension to a final concentration of approximately 5×10^5 CFU/mL.
- **Incubation:** Incubate the plates at 37°C for 18-24 hours.
- **MIC Determination:** The MIC is the lowest concentration of the antibiotic that completely inhibits visible bacterial growth. Determine the MIC of the antibiotic alone and in the presence of Metallo- β -lactamase-IN-13.
- **Fold Reduction Calculation:** Calculate the fold reduction in MIC by dividing the MIC of the antibiotic alone by the MIC of the antibiotic in the presence of the inhibitor.

Conclusion

Metallo- β -lactamase-IN-13 is a promising pan-MBL inhibitor with demonstrated efficacy in restoring the activity of β -lactam antibiotics against resistant Gram-negative bacteria. While detailed quantitative data on its direct enzyme inhibition is limited in publicly accessible sources, its potent synergistic effects in cellular assays highlight its potential as a lead compound for the development of novel antibiotic adjuvants. The experimental protocols provided in this guide offer a framework for the further characterization of MBL-IN-13 and other potential MBL inhibitors.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. Metallo- β -lactamase-IN-13 () for sale [vulcanchem.com]
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